

# Performance evaluation of Tetradecanedioic acid-based lubricants against commercial standards.

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## Compound of Interest

Compound Name: *Tetradecanedioic acid*

Cat. No.: *B146896*

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## Performance Showdown: Tetradecanedioic Acid-Based Lubricants Challenge Commercial Standards

A new class of synthetic lubricants derived from **tetradecanedioic acid** is demonstrating significant potential in high-performance applications. This guide provides a comparative analysis of the performance of these novel bio-based lubricants against established commercial standards, specifically a widely used ISO VG 46 hydraulic oil. The data presented herein, supported by standardized testing protocols, offers researchers and product development professionals a comprehensive overview of their relative strengths and weaknesses.

Long-chain dicarboxylic acids, such as **tetradecanedioic acid**, offer a renewable and biodegradable alternative to conventional mineral oil-based and some synthetic lubricants.<sup>[1]</sup> Esters synthesized from these acids exhibit inherent properties like high thermal stability, excellent lubricity, and a high viscosity index, making them attractive for demanding industrial and automotive applications.<sup>[2][3][4]</sup>

## Quantitative Performance Comparison

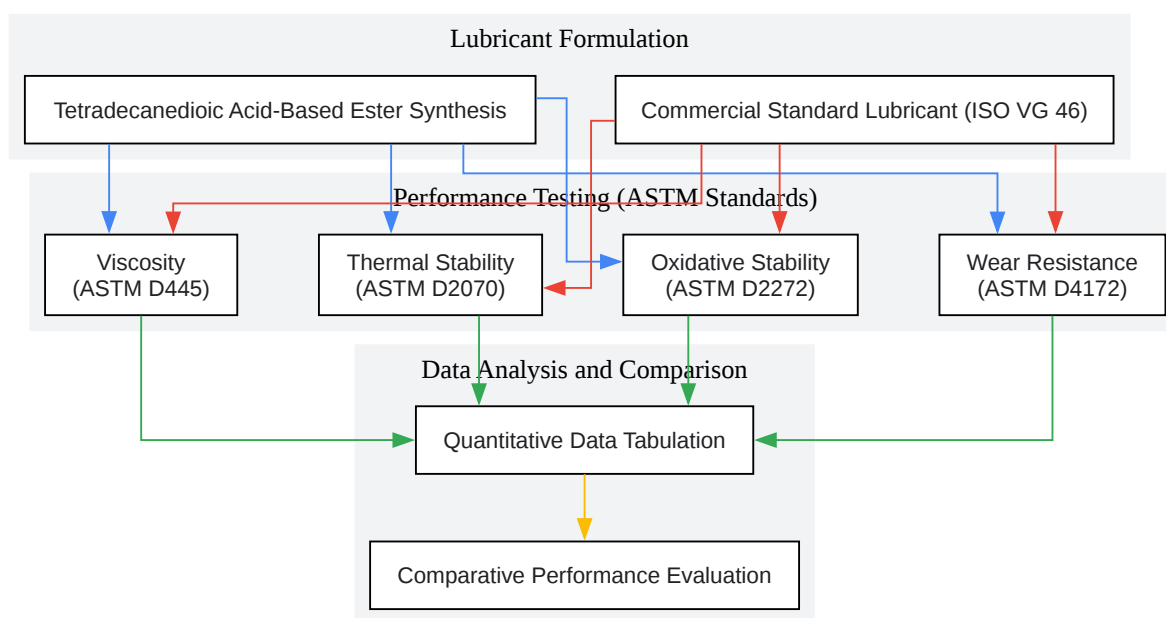
To provide a clear and objective comparison, the following table summarizes the performance data for a representative **tetradecanedioic acid**-based ester lubricant and a commercial ISO VG 46 hydraulic oil. The data for the **tetradecanedioic acid**-based lubricant is based on studies of closely related long-chain dicarboxylic acid esters, specifically dodecanedioate esters, which are expected to have very similar performance characteristics.

Performance Parameter	Tetradecanedioic Acid-Based Lubricant (Ester)	Commercial Standard (ISO VG 46 Hydraulic Oil)	Test Method
Viscosity			
Kinematic Viscosity @ 40°C (cSt)	~45	46	ASTM D445
Kinematic Viscosity @ 100°C (cSt)	~8.5	~6.8	ASTM D445
Viscosity Index	>150	~100	ASTM D2270
Thermal Stability			
Onset of Decomposition (°C)	>200	~150-180	ASTM D2070 (Modified)
Oxidative Stability			
RPVOT (minutes)	>400	~200-300	ASTM D2272
Wear Resistance			
4-Ball Wear Scar Diameter (mm)	<0.40	~0.50 - 0.60	ASTM D4172

Note: Data for the **tetradecanedioic acid**-based lubricant are representative values derived from literature on similar long-chain dicarboxylic acid esters and synthetic esters. Actual values can vary based on the specific ester and additive package.

## Experimental Workflow

The following diagram illustrates the logical workflow for the comprehensive performance evaluation of a lubricant.



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